

# Aumitin stock solution preparation DMSO

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**Compound Focus:** Aumitin

Cat. No.: S519762

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## Aumitin Properties and Solubility

**Aumitin** (CAS 946293-78-3) has a molecular formula of  $C_{24}H_{20}ClN_5O$  and a molecular weight of 429.9 g/mol [1] [2]. It appears as a white to off-white solid powder [1].

Table 1: Solubility and Preparation of **Aumitin** Stock Solutions

Property / Parameter	Details / Value
Molecular Weight	429.9 g/mol [1] [2]
Primary Solvent	DMSO [1] [2]
Solubility in DMSO	~90 to 100 mg/mL (~209.35 to 232.61 mM) [1] [2]
Recommended Stock Concentration	10-100 mM in DMSO (for in vitro studies)
Example: 10 mM Stock	Dissolve 4.3 mg of Aumitin in 1 mL of DMSO [2].
Sonication	Recommended to aid dissolution [2].

## Stock Solution Preparation Protocol

This protocol details the preparation of a 50 mL, 10 mM stock solution of **Aumitin** in DMSO. Adjust volumes and masses proportionally for different concentrations or volumes.

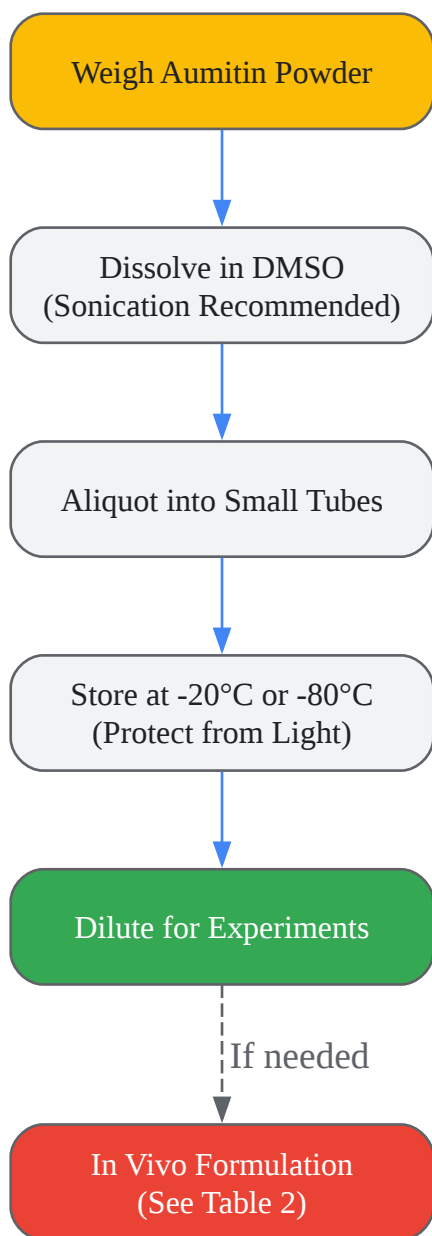
### Materials:

- **Aumitin** powder (Purity: ≥98%) [1]
- Anhydrous DMSO (Cell Culture Grade)
- Analytical balance
- 50 mL sterile conical tube (if preparing large volumes) [3]
- 1.5 or 1.7 mL sterile, screw-cap microcentrifuge tubes (for aliquoting)
- Piper and appropriate tips
- Personal protective equipment (PPE): lab coat, gloves, and safety glasses.

### Procedure:

- **Calculation:** Calculate the mass of **Aumitin** required. For a 50 mL, 10 mM stock solution:
  - $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
  - $\text{Mass} = (0.01 \text{ mol/L}) \times (0.05 \text{ L}) \times (429.9 \text{ g/mol}) = 214.95 \text{ mg}$
- **Weighing:** Tare a clean microcentrifuge tube on the analytical balance and accurately weigh out approximately 215 mg of **Aumitin** powder.
- **Dissolution:**
  - Add anhydrous DMSO to the 50 mL conical tube to a final volume of 50 mL.
  - Transfer the weighed **Aumitin** powder into the 50 mL of DMSO.
  - Cap the tube tightly and vortex vigorously until the powder is completely dissolved. **Sonication is recommended** to ensure full dissolution [2].
- **Aliquoting:** Aseptically aliquot the solution into pre-labeled 1.5 mL microcentrifuge tubes. Typical aliquot sizes are 0.5-1.0 mL [3].
- **Storage:** Store all aliquots at **-20°C or -80°C** in the dark [1] [2]. Avoid repeated freeze-thaw cycles.

The following diagram illustrates the workflow for preparing and using **Aumitin** stock solutions:



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## Experimental Use and In Vivo Formulation

For *in vitro* cellular assays, dilute the DMSO stock solution directly into the cell culture medium. The final DMSO concentration should typically be kept below 0.1-0.5% to minimize solvent toxicity. **Aumitin** inhibits starvation- and rapamycin-induced autophagy with IC<sub>50</sub> values of 0.12  $\mu$ M and 0.24  $\mu$ M, respectively [1] [2].

For *in vivo* studies, the DMSO stock must be further diluted into a biocompatible formulation. Below are some common formulations, adapted from general practices for compounds with low water solubility [1].

Table 2: Common *In Vivo* Formulations for **Aumitin** (from DMSO stock)

Formulation Name	Composition (DMSO Stock : Excipient : Saline)	Final DMSO %	Typical Administration Route(s)
Injection Formulation 1	10 : 5 : 85 [1]	10%	IP, IV, IM, SC [1]
Injection Formulation 2	10 : 40 (PEG300) : 5 (Tween 80) : 45 [1]	10%	IP, IV, IM, SC [1]
Injection Formulation 3	10 : 90 (Corn Oil) [1]	10%	Oral gavage, IP [1]
Oral Formulation 1	Suspend in 0.5% Carboxymethyl Cellulose Sodium (CMC-Na) [1]	N/A (suspension)	Oral gavage [1]

## Critical Notes for Researchers

- **For Research Use Only:** **Aumitin** is not for human or diagnostic use [1] [2].
- **Stability:** While stable in stock solution at -20°C or -80°C, the compound's stability in biological matrices should be verified experimentally.
- **Bioactivity Considerations:** Be aware that **Aumitin**'s dual function as an autophagy inhibitor and mitochondrial complex I inhibitor [4] is crucial for experimental design and data interpretation, as effects observed may stem from either mechanism.
- **In Vivo Caution:** The *in vivo* formulations are suggested based on general protocols for hydrophobic compounds [1]. Optimization of the formulation, along with pharmacokinetic and toxicity studies, is essential for specific research applications.

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## References

1. | autophagy inhibitor | CAS# 946293-78-3 | InvivoChem Aumitin [invivochem.com]
2. | Autophagy | TargetMol Aumitin [targetmol.com]
3. ProtocolsAntibioticStockSolutions < Lab < TWiki [barricklab.org]
4. Detection of a Mitochondrial Fragmentation and Integrated ... [pmc.ncbi.nlm.nih.gov]

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